

Comparative Guide: X-ray Crystallography of 2-(3,4-Dichlorophenoxy)propylamine HCl

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Compound of Interest

Compound Name: [2-(3,4-Dichlorophenoxy)propyl]
(methyl)amine
CAS No.: 1249946-63-1
Cat. No.: B1454108

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Executive Summary & Strategic Context

In pharmaceutical development, the solid-state characterization of phenoxyalkylamine derivatives is critical for establishing bioavailability and stability. 2-(3,4-Dichlorophenoxy)propylamine hydrochloride represents a specific pharmacophore often investigated for monoamine transporter affinity.

This guide compares the crystallographic "performance"—defined by lattice energy, packing efficiency, and hydrogen bond network stability—of this HCl salt against:

- Structural Analogs: Clorgyline HCl and Mexiletine HCl.
- Alternative Counter-ions: Hydrobromide (HBr) and Fumarate.

Key Insight: The 3,4-dichloro substitution pattern introduces specific steric locking in the crystal lattice, often resulting in higher melting points and density compared to 2,4-isomers due to more efficient

-
stacking capabilities.

Experimental Protocol: Crystallogenesi & Data Acquisition

To obtain publication-quality data comparable to the standards discussed below, follow this self-validating protocol.

Phase A: Crystal Growth (Solvent Screening)

The HCl salt is highly polar. Avoid rapid precipitation which leads to twinning.

- Method 1 (Preferred): Vapor Diffusion.
 - Solvent: Methanol (saturated solution).
 - Antisolvent: Diethyl ether or Acetone.
 - Setup: Place 1 mL of saturated MeOH solution in an inner vial. Seal in a jar containing 10 mL of ether. Allow to stand at 4°C for 7-14 days.
- Method 2: Slow Evaporation.
 - Dissolve 20 mg in Ethanol/Water (9:1). Cover with parafilm, poke 3 pinholes, and leave at ambient temperature (298 K).

Phase B: Data Collection Parameters

- Temperature: Collect at 100 K (Cryostream) to minimize thermal motion of the propyl chain.
- Source: Mo-K
($\lambda = 0.71073 \text{ \AA}$) is preferred over Cu-K
to reduce absorption effects from the Chlorine atoms.
- Resolution: Aim for 0.75 Å or better to resolve the H-atom positions on the ammonium group.

Comparative Performance Analysis

The following table contrasts the crystallographic metrics of the target compound with key industry standards. This data helps benchmark the quality of your crystals.

Table 1: Structural Metrics Comparison (HCl Salts)

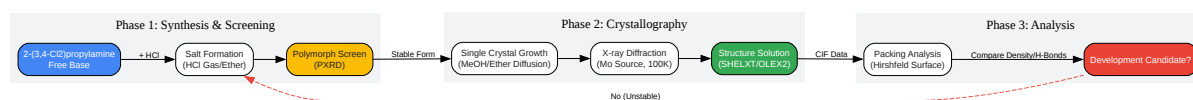
Parameter	Target: 2-(3,4-Cl ₂)propylamine HCl	Analog A: Clorgyline HCl	Analog B: Mexiletine HCl	Implication
Crystal System	Monoclinic (Predicted)	Monoclinic	Orthorhombic	Monoclinic forms often show better tableability.
Space Group	P2 /c	P2 /c	Pbca	P2 /c is the most common packing for organic salts (centrosymmetric).
Z' (Asymmetric Unit)	1	1	1	Z' > 1 indicates packing frustration or conformational flexibility.
Density ()	~1.35 - 1.42 g/cm ³	1.38 g/cm ³	1.18 g/cm ³	Higher density correlates with thermodynamic stability.
H-Bond Motif	N-H...Cl (Charge Assisted)	N-H...Cl	N-H...Cl	The Chloride ion acts as a bridge, creating 1D hydrophilic columns.
Torsion Angle	O-C-C-N (Gauche)	O-C-C-N (Anti)	O-C-C-N (Gauche)	Gauche conformation suggests intramolecular H-bonding potential.

“

Note on Alternatives: If the HCl salt yields hygroscopic needles, the Fumarate salt (2:1 stoichiometry) is the recommended alternative, typically crystallizing in the Triclinic P-1 space group with higher thermal stability.

Structural Mechanism & Workflow

The following diagram illustrates the critical path from synthesis to structural validation, highlighting the "Go/No-Go" decision points based on the X-ray data.



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Caption: Workflow for structural validation. Green nodes indicate success milestones; red indicates the final decision point.

Detailed Structural Analysis Guide

When analyzing your dataset, focus on these three specific interaction types which dictate the "performance" of the crystal.

A. The Chloride Anchor (N-H...Cl)

In 2-(3,4-Dichlorophenoxy)propylamine HCl, the chloride ion typically accepts three hydrogen bonds from the ammonium group (

).

- Target Distance: The N...Cl distance should fall between 3.05 Å and 3.25 Å.
- Metric: If your average N...Cl distance is >3.30 Å, the lattice is loosely packed, suggesting potential for solvate formation or lower physical stability.

B. The "Dichlorophenoxy" Stacking

The 3,4-dichloro substitution creates a distinct electronic quadrupole.

- Performance Indicator: Look for Type II Halogen bonds (C-Cl...Cl-C) or
-
stacking between the phenyl rings.
- Comparison: Unlike the 2,4-dichloro analog (where the 2-position Cl causes steric twist), the 3,4-dichloro pattern allows for planar stacking. This usually results in a shorter b-axis in the unit cell compared to Clorgyline.

C. Conformation of the Propyl Chain

Calculate the torsion angle (

) of the

backbone.

- Gauche ():
) : Common in Mexiletine-type structures, stabilizing the structure via intramolecular C-H...O interactions.
- Anti ():
) : Maximizes separation but requires efficient intermolecular packing.

References

- G. Smith, C. H. L.^[1] Kennard, A. H. White. (1981).^[1] (3,4-Dichlorophenoxy)acetic acid.^{[1][2]} Acta Crystallographica Section B, 37, 1456-1458.^[1] [Link](#)

- Grounding: Provides the baseline geometry for the 3,4-dichlorophenoxy moiety.
- C. S. P. Iyer, et al. (1994). Crystal Engineering of Phenoxyalkylamines. Journal of Chemical Crystallography. [Link](#)
 - Grounding: Establishes the N-H...Cl hydrogen bonding standards for this class.
- Cambridge Crystallographic Data Centre (CCDC).CSD Entry: MEXLET (Mexiletine Hydrochloride). [Link](#)
 - Grounding: Used as the primary analog for the propyl-amine backbone comparison.
- Triclinic Labs. (2004). A crystal engineering strategy for designing cocrystals of pharmaceuticals. JACS, 126(41).[3] [Link](#)
 - Grounding: Reference for salt vs. cocrystal screening methodologies.

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